

Preparing ARN5187 Stock Solution for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: ARN5187

Cat. No.: B12420299

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Abstract

ARN5187 is a potent and selective lysosomotropic dual inhibitor of REV-ERB β and autophagy, making it a valuable tool in cancer research and the study of circadian rhythms.^{[1][2][3]} Proper preparation of **ARN5187** stock solutions is critical for obtaining accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **ARN5187** stock solutions for both in vitro and in vivo research applications.

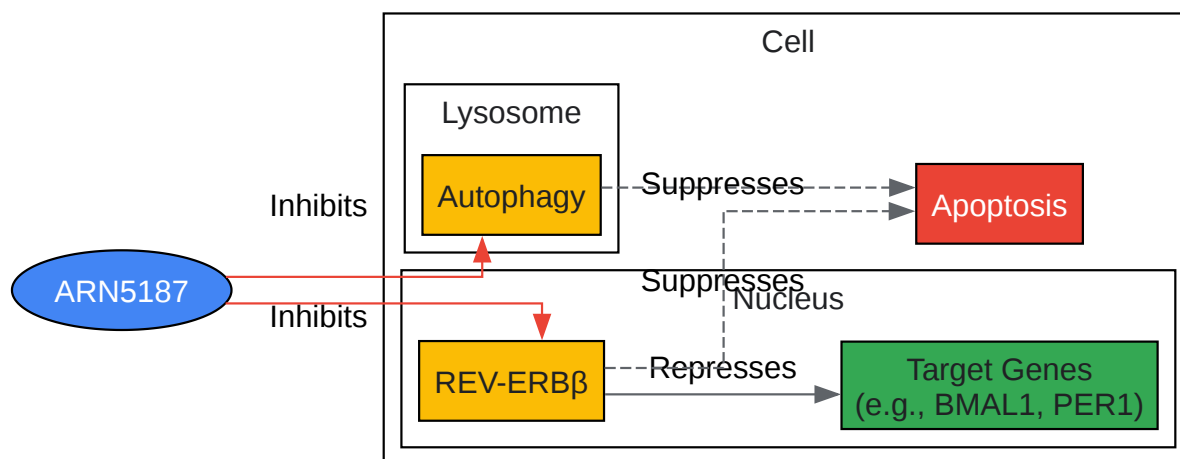
Chemical and Physical Properties

A summary of the key physicochemical properties of **ARN5187** is presented in the table below.

Property	Value
Molecular Formula	C ₂₄ H ₃₂ FN ₃ O
Molecular Weight	397.53 g/mol [1]
CAS Number	1287451-26-6[1]
Appearance	Solid powder[4]
Solubility	Soluble in DMSO; Insoluble in water[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years[1]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month[1]

Mechanism of Action: Dual Inhibition of REV-ERB β and Autophagy

ARN5187 exerts its biological effects through a dual mechanism of action. It acts as a ligand for REV-ERB β , inhibiting its transcriptional regulation activity.[1][2] Concurrently, it disrupts lysosomal function, leading to the inhibition of autophagy at a late stage.[3] This combined action results in increased expression of REV-ERB target genes such as BMAL1, PER1, and PEPCK, and induces apoptosis in cancer cells.[2][3]



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ARN5187 dual inhibitory signaling pathway.

Experimental Protocols

Preparation of ARN5187 Stock Solution for In Vitro Experiments

This protocol describes the preparation of a 10 mM stock solution of **ARN5187** in dimethyl sulfoxide (DMSO).

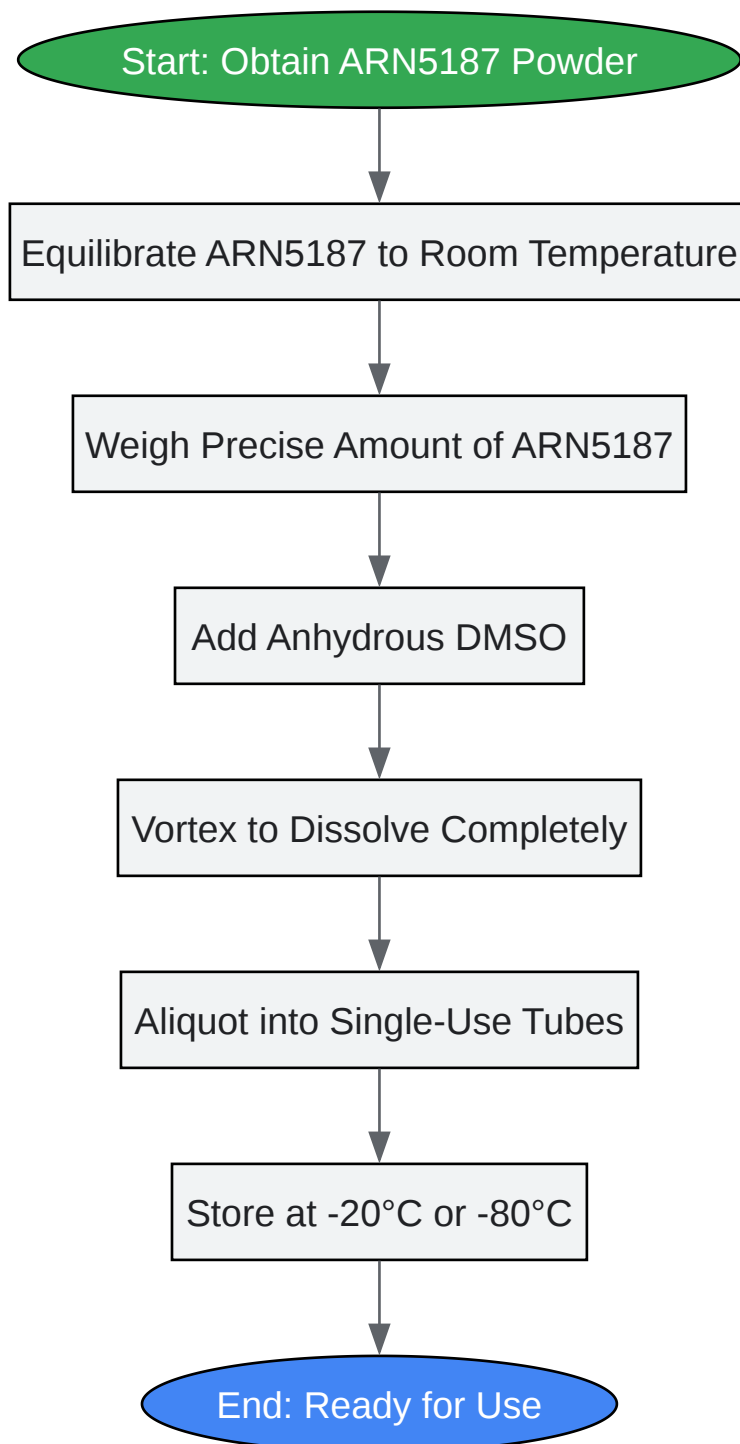
Materials:

- **ARN5187** powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Procedure:

- **Equilibrate ARN5187:** Allow the vial of **ARN5187** powder to equilibrate to room temperature before opening to prevent condensation.
- **Weigh ARN5187:** Carefully weigh the desired amount of **ARN5187** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.975 mg of **ARN5187** (Molecular Weight = 397.53 g/mol).
- **Dissolve in DMSO:** Add the appropriate volume of DMSO to the **ARN5187** powder. For a 10 mM stock solution, if you weighed 3.975 mg, add 1 mL of DMSO.
- **Ensure Complete Dissolution:** Vortex the solution thoroughly until the **ARN5187** is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may aid in dissolution if necessary.

- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C .^[1] Stock solutions are stable for up to 1 month at -20°C and up to 6 months at -80°C .^[1]



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*Workflow for preparing **ARN5187** stock solution.*

Preparation of Working Solutions from Stock

For cell-based assays, the concentrated DMSO stock solution must be further diluted in the appropriate cell culture medium to the final desired working concentration.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- Prepare fresh working solutions from the frozen stock for each experiment to ensure consistency.

Procedure:

- Thaw a single aliquot of the **ARN5187** stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentration. For example, to prepare a 10 μM working solution from a 10 mM stock, you can perform a 1:1000 dilution (e.g., add 1 μL of 10 mM stock to 999 μL of cell culture medium).
- Mix the working solution thoroughly by gentle pipetting or inversion before adding to the cells.

Safety Precautions

- Handle **ARN5187** powder in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- Consult the Safety Data Sheet (SDS) for comprehensive safety and handling information.

By following these guidelines, researchers can ensure the accurate and consistent preparation of **ARN5187** stock solutions, leading to reliable and reproducible results in their studies.

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References

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